

Bindarit vs AR-C155858 MCT inhibition

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Compound Focus: Bindarit

CAS No.: 130641-38-2

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Side-by-Side Comparison

Feature	AR-C155858	Bindarit
Primary Target(s)	MCT1, MCT2 [1] [2]	MCT4 [3] [4]
Inhibition Potency	MCT1 Ki = ~2.3 nM; MCT2 Ki = <10 nM [2]	Information on precise inhibition constants (Ki/IC50) for MCT4 is not fully established in the available literature [3].
Mechanism of Action	Potent, specific inhibition of transporter activity [5] [1]	Reported to be a non-competitive inhibitor of MCT4 [4]
Selectivity	Does not inhibit MCT4 [1] [2]	Selective for MCT4 over MCT1 [3] [4]
Known Other Activities	Originally identified for immunosuppressive effects [1]	Known inhibitor of monocyte chemotactic proteins (MCP-1/CCL2, MCP-3/CCL7, MCP-2/CCL8) [6] [7]
Key Research Applications	Probing roles of MCT1/MCT2 in metabolism; cancer research (e.g., lymphoma models); tool compound for AZD3965 development [1] [2] [8]	Studying MCT4 role in highly glycolytic tissues (e.g., muscle, cancer); investigating lactate efflux in metastasis and tumor microenvironment [3] [4]

Experimental Evidence & Protocols

The differing actions of these inhibitors are demonstrated through distinct experimental approaches.

Validating MCT1 Inhibition by AR-C155858

A classic method to demonstrate AR-C155858's potency involves measuring lactate uptake in rat erythrocytes, which natively express MCT1.

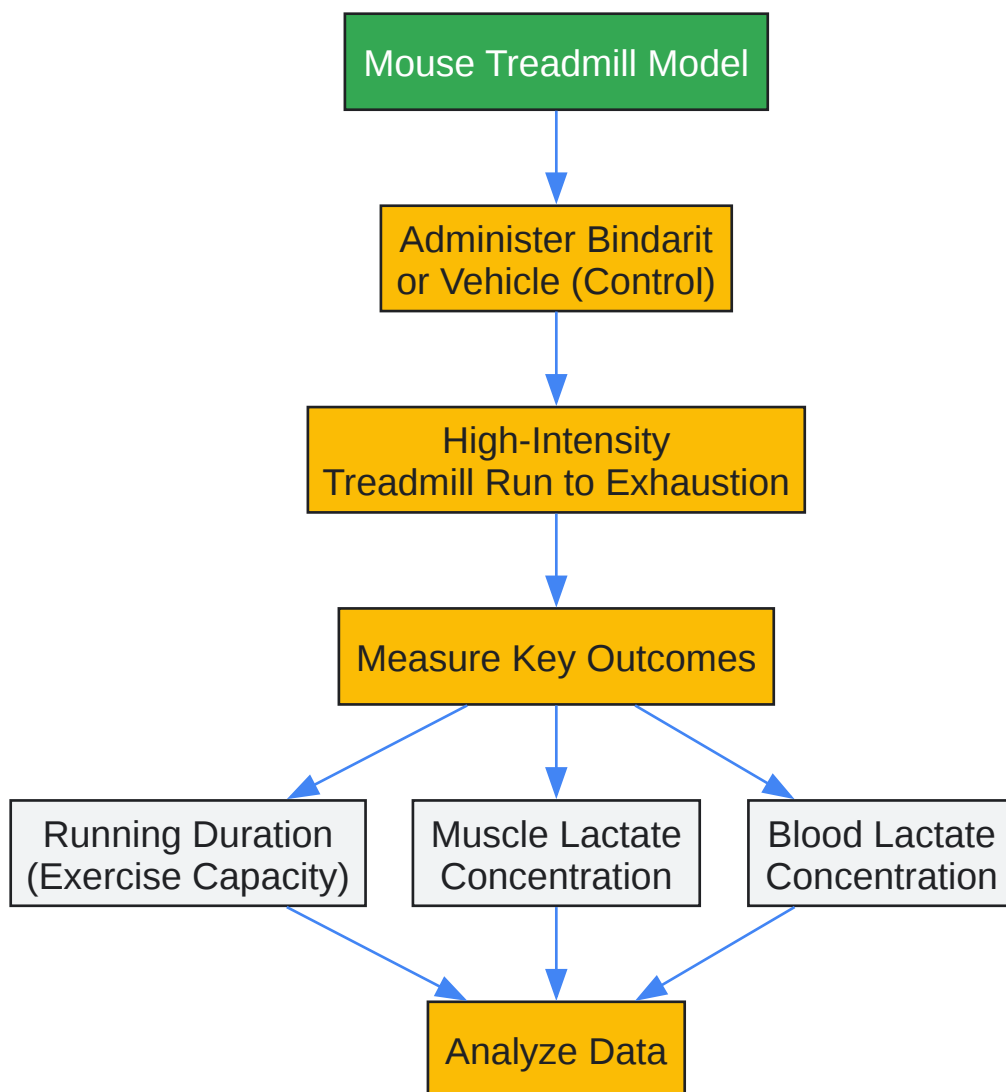
- **Experimental System:** Rat erythrocytes (red blood cells) or *Xenopus laevis* oocytes expressing rat MCT1 [5] [1].
- **Protocol Overview:** Transport activity is measured by monitoring the change in extracellular pH associated with the co-transport of lactate and a proton (H⁺) using a pH-sensitive electrode. Cells are suspended in a lightly buffered saline medium, and a known concentration of L-lactate is added. The initial rate of extracellular acidification reflects MCT1 activity [1].
- **Inhibitor Application:** AR-C155858 is added to the cell suspension at varying concentrations (e.g., 1 nM to 100 nM) to generate an inhibition curve. A **Ki value of approximately 2.3 nM** can be determined for MCT1 in erythrocytes through this method [1] [2].

Investigating MCT4 Inhibition by Bindarit

Evidence for **Bindarit**'s action on MCT4 comes from *in vivo* exercise physiology studies in mice, where MCT4 is critical for lactate efflux from glycolytic muscle.

- **Experimental System:** Live mice (e.g., male ICR mice) [3].
- **Protocol Overview:** Mice receive an intraperitoneal injection of either **Bindarit** (e.g., 50 mg/kg body weight) or a vehicle control. After 15 minutes, they undergo a treadmill running test at a high speed (40 m/min) until exhaustion [3].
- **Outcome Measurements:**
 - **Exercise Capacity:** **Bindarit**-administered mice show a **significant reduction in running duration** compared to controls [3].
 - **Muscle Lactate:** Immediately after exercise, muscle lactate concentration is significantly higher in the **Bindarit** group, consistent with the inhibition of lactate export from muscle fibers via MCT4 [3].
 - **Blood Lactate:** Unlike MCT1 inhibition, blood lactate levels may not be altered, highlighting the tissue-specific role of MCT4 [3].

The following diagram illustrates the logical flow of this key experiment:



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Key Considerations for Researchers

- **Specificity vs. Multi-Targeting:** AR-C155858 is a highly specific tool for dissecting MCT1/MCT2 function. **Bindarit's** known anti-inflammatory effects via MCP inhibition mean researchers must design careful controls to confirm that observed phenotypes are due to MCT4 inhibition and not its other activities [4] [6].
- **Research Stage:** AR-C155858 is a well-established reference compound in basic research. Its derivative, AZD3965, has advanced to human clinical trials for cancer, validating MCT1 as a drug

target [4] [8]. Evidence for **Bindarit** as an MCT4 inhibitor is more recent and primarily from pre-clinical models [3].

- **Functional Outcome:** Choose based on your biological question. To block high-affinity lactate **uptake** in oxidative tissues, AR-C155858 is appropriate. To block lactate **efflux** from glycolytic cells (like hypoxic tumor cells or white muscle fibers), **Bindarit** is the relevant tool [3] [4].

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